

Zileuton Stock Solution: Preparation and Storage Protocols for Researchers

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Compound of Interest

Compound Name: Zileuton sodium

Cat. No.: B1139380

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Application Note

Introduction

Zileuton is a potent and specific inhibitor of 5-lipoxygenase, an enzyme crucial in the biosynthesis of leukotrienes.^{[1][2]} Leukotrienes are inflammatory mediators implicated in the pathophysiology of asthma and other inflammatory diseases.^{[1][2][3]} Accurate and consistent preparation of Zileuton stock solutions is paramount for reliable in vitro and in vivo experimental results. This document provides detailed protocols for the preparation and storage of Zileuton stock solutions, ensuring optimal solubility and stability for research applications.

Data Presentation

Zileuton Properties

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂ S	^{[3][4]}
Molecular Weight	236.29 g/mol	^{[3][4]}
Appearance	White to off-white crystalline solid	^{[3][4][5]}
Melting Point	144.2-145.2 °C	^{[1][3]}

Solubility Data

Zileuton is sparingly soluble in aqueous buffers and exhibits higher solubility in organic solvents.[4] For aqueous-based assays, it is recommended to first dissolve Zileuton in an organic solvent like DMSO before further dilution in the aqueous buffer of choice.[4]

Solvent	Solubility	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	~30 mg/mL[4], ≥20 mg/mL[5], 47 mg/mL (198.9 mM)[6]	Room Temperature, ~60°C[5]	Warming to ~60°C for 5 minutes can aid dissolution.[5] Use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.[6]
Ethanol	~10 mg/mL[4], 47 mg/mL[6]	Room Temperature	-
Dimethylformamide (DMF)	~30 mg/mL[4]	Room Temperature	-
DMSO:PBS (pH 7.2) (1:1 solution)	~0.5 mg/mL[4]	Room Temperature	Aqueous solutions are not recommended for storage beyond one day.[4]
Water	Practically insoluble (0.5 mg/ml)[1]	Room Temperature	-

Storage and Stability

Proper storage is critical to maintain the integrity of both solid Zileuton and its stock solutions.

Form	Storage Temperature	Stability	Light Sensitivity
Crystalline Solid	-20°C[4] or Room Temperature[5][7]	≥ 4 years at -20°C[4]	Protect from light[2][3][7]
Stock Solution in Organic Solvent	-20°C or -80°C	6 months at -20°C, 1 year at -80°C	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.[8]
Aqueous Solution	2-8°C	Not recommended for more than one day	-

Experimental Protocols

Protocol 1: Preparation of a 10 mM Zileuton Stock Solution in DMSO

Materials:

- Zileuton (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Calculate the required mass of Zileuton:
 - Molecular Weight of Zileuton = 236.29 g/mol

- To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 236.29 \text{ g/mol} = 0.0023629 \text{ g}$
 - $\text{Mass (mg)} = 2.36 \text{ mg}$
- Weighing:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh approximately 2.36 mg of Zileuton directly into the tube. Record the exact weight.
- Dissolution:
 - Add the appropriate volume of DMSO to the tube to achieve a final concentration of 10 mM. For example, if you weighed exactly 2.36 mg, add 1 mL of DMSO.
 - Cap the tube tightly.
 - Vortex the solution until the Zileuton is completely dissolved. Gentle warming (up to 60°C) can be applied if necessary to aid dissolution.^[5]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
 - Store the aliquots at -20°C for up to 6 months or at -80°C for up to one year.^[8]

Protocol 2: Preparation of a Working Solution in Aqueous Buffer

Materials:

- Zileuton stock solution in DMSO (e.g., 10 mM from Protocol 1)
- Aqueous buffer of choice (e.g., PBS, cell culture medium)
- Sterile tubes

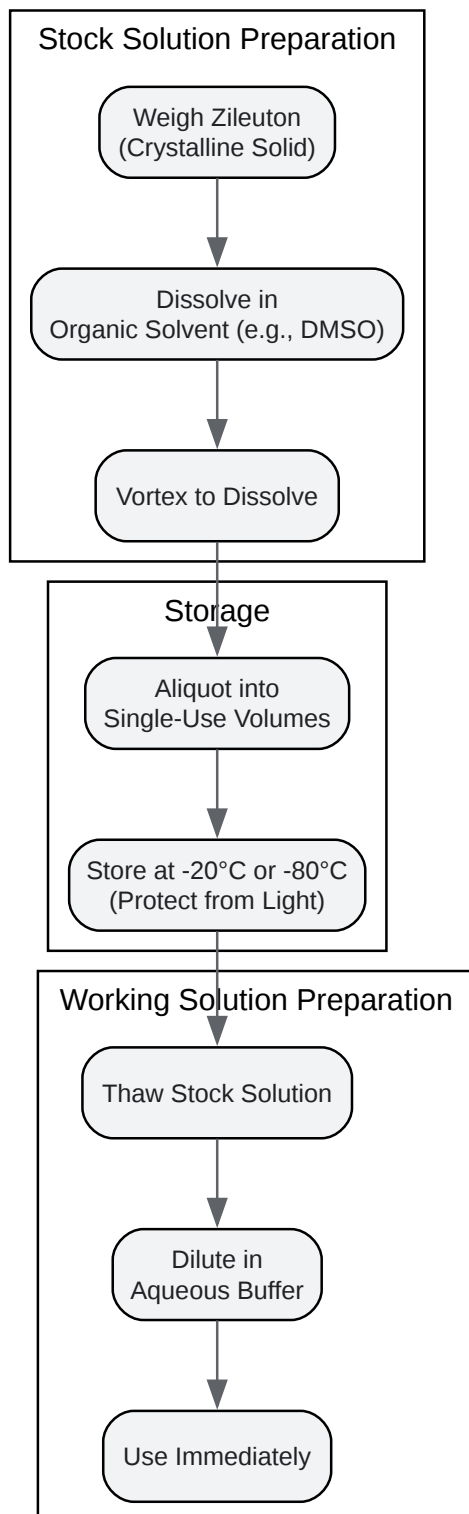
- Pipettes and sterile tips

Procedure:

- Thaw the Stock Solution:
 - Remove an aliquot of the Zileuton stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution:
 - Perform a serial dilution of the DMSO stock solution into the desired aqueous buffer to achieve the final working concentration.
 - Important: To avoid precipitation, add the DMSO stock solution to the aqueous buffer and mix immediately. Do not add the aqueous buffer to the DMSO stock.
 - The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent-induced effects in biological assays.
- Use and Storage:
 - Use the freshly prepared aqueous working solution immediately.
 - It is not recommended to store aqueous solutions of Zileuton for more than one day.^[4]

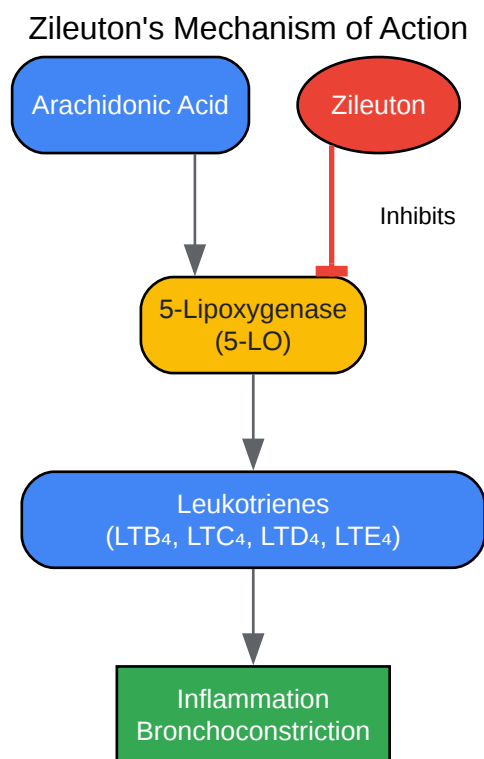
Visualizations

Zileuton Stock Solution Preparation Workflow



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Caption: Workflow for preparing Zileuton stock and working solutions.



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Caption: Zileuton inhibits 5-lipoxygenase, blocking leukotriene synthesis.

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